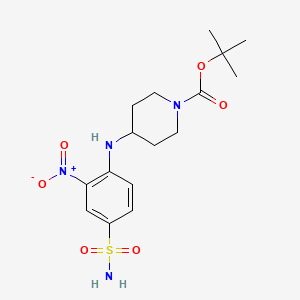

Tert-butyl 4-(2-nitro-4-sulfamoylphenylamino)piperidine-1-carboxylate

• Molecular Formula: C16H24N4O6S
• Molecular Weight: 400.5 g/mol
• IUPAC Name: tert-butyl 4-(2-nitro-4-sulfamoylanilino)piperidine-1-carboxylate
• InChI: InChI=1S/C16H24N4O6S/c1-16(2,3)26-15(21)19-8-6-11(7-9-19)18-13-5-4-12(27(17,24)25)10-14(13)20(22)23/h4-5,10-11,18H,6-9H2,1-3H3,(H2,17,24,25)
• InChI Key: XLMBGSUCWBGXAE-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)N1CCC(CC1)NC2=C(C=C(C=C2)S(=O)(=O)N)[N+](=O)[O-]

Description

Tert-butyl 4-(2-nitro-4-sulfamoylphenylamino)piperidine-1-carboxylate is a useful research compound. Its molecular formula is C16H24N4O6S and its molecular weight is 400.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

Tert-butyl 4-aminopiperidine-1-carboxylate (8.63 g) was dissolved in 1,4-dioxane (250 mL), and 4-chloro-3-nitrobenzenesulfonamide (6.00 g) was added followed by triethylamine (10.60 mL). The solution was heated at 90° C. for 20 hours and then cooled. The solvent was removed under vacuum, and the material purified by flash column chromatography on silica gel using 50% ethyl acetate in hexanes, increasing to 100% ethyl acetate and increasing further to 20% methanol in dichloromethane.

Synthesis routes and methods II

Procedure details
